

# Fenbutatin Oxide: A Comprehensive Technical Guide to its Chemical and Physical Properties

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## Compound of Interest

Compound Name: *Fenbutatin oxide*

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## Introduction

**Fenbutatin oxide** is an organotin miticide used to control a wide range of phytophagous mites. [1][2][3] Its efficacy as a pesticide is rooted in its unique chemical structure and physical characteristics. This technical guide provides an in-depth overview of the chemical and physical properties of **fenbutatin oxide**, detailed experimental protocols for their determination, and visualizations of its synthesis, mechanism of action, and degradation pathways to support research and development activities.

## Chemical and Physical Properties

The chemical and physical properties of **fenbutatin oxide** are summarized in the table below. These properties are crucial for understanding its environmental fate, biological activity, and for the development of analytical methods.

Property	Value	Reference(s)
IUPAC Name	bis[tris(2-methyl-2-phenylpropyl)tin] oxide	[3][4]
CAS Number	13356-08-6	[4]
Molecular Formula	C <sub>60</sub> H <sub>78</sub> OSn <sub>2</sub>	[4]
Molecular Weight	1052.68 g/mol	[4]
Appearance	White crystalline solid with a mild odor.	[5]
Melting Point	138-145 °C	[5][6]
Boiling Point	235-240 °C at 0.05 mm Hg	
Density	0.42 g/cm <sup>3</sup>	
Vapor Pressure	1.8 x 10 <sup>-11</sup> mm Hg at 25 °C	
Water Solubility	Insoluble (~5 x 10 <sup>-6</sup> g/L at 23 °C)	[5]
Solubility in Organic Solvents (at 23 °C)	Acetone: ~6 g/L Benzene: ~140 g/L Dichloromethane: ~370 g/L	[5]
Partition Coefficient (log K <sub>ow</sub> )	5.2	

## Experimental Protocols

The determination of the physicochemical properties of **fenbutatin oxide** follows standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC). Below are detailed methodologies for key experiments.

### Melting Point Determination (OECD 102)

The melting point of **fenbutatin oxide** is determined using the capillary method.[6][7][8]

- **Sample Preparation:** A small amount of finely powdered **fenbutatin oxide** is introduced into a capillary tube, which is then sealed at one end.
- **Apparatus:** A melting point apparatus equipped with a heating block and a calibrated thermometer or a digital temperature sensor is used.
- **Procedure:** The capillary tube containing the sample is placed in the heating block. The temperature is raised at a steady rate.
- **Observation:** The temperatures at which the substance begins to melt and at which it is completely molten are recorded to define the melting range.

## Boiling Point Determination (OECD 103)

Due to its high boiling point and potential for decomposition, the boiling point of **fenbutatin oxide** is determined under reduced pressure.<sup>[9][10][11]</sup> The dynamic method is suitable for this purpose.

- **Apparatus:** A dynamic boiling point apparatus, which measures the vapor-liquid equilibrium, is used.
- **Procedure:** The pressure in the apparatus is reduced to a specific value (e.g., 0.05 mm Hg). The sample is heated, and the temperature at which boiling is observed is recorded.
- **Data Analysis:** The boiling point at different pressures can be determined and extrapolated to standard atmospheric pressure if necessary, although for substances like **fenbutatin oxide**, the boiling point at reduced pressure is more relevant.

## Density of Solids (OECD 109)

The density of **fenbutatin oxide** can be determined using a pycnometer.<sup>[12][13][14][15][16]</sup>

- **Apparatus:** A gas pycnometer is used to measure the volume of the solid sample by detecting the pressure change of a known volume of an inert gas.
- **Procedure:** A weighed sample of **fenbutatin oxide** is placed in the pycnometer. The volume is determined by measuring the displacement of the inert gas.

- Calculation: The density is calculated by dividing the mass of the sample by the measured volume.

## Water Solubility (OECD 105)

The flask method is suitable for determining the low water solubility of **fenbutatin oxide**.[\[2\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Procedure: An excess amount of **fenbutatin oxide** is added to a flask containing purified water. The flask is agitated at a constant temperature (e.g., 23 °C) for a sufficient period to reach equilibrium.
- Sample Analysis: After equilibrium is reached, the solution is filtered to remove undissolved solid. The concentration of **fenbutatin oxide** in the aqueous phase is then determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

## Vapor Pressure (OECD 104)

Given the very low vapor pressure of **fenbutatin oxide**, a gas saturation method is appropriate.[\[1\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Apparatus: A stream of an inert gas is passed through a sample of **fenbutatin oxide** at a known flow rate and constant temperature.
- Procedure: The gas becomes saturated with the vapor of the substance. The amount of substance transported by the gas is determined by trapping it and quantifying it using a sensitive analytical technique (e.g., Gas Chromatography).
- Calculation: The vapor pressure is calculated from the amount of substance transported and the volume of gas passed.

## Partition Coefficient (n-octanol/water) (OECD 117)

The n-octanol/water partition coefficient (K<sub>ow</sub>) is a key parameter for assessing the environmental fate of a substance. The HPLC method is a common and efficient way to determine this for compounds like **fenbutatin oxide**.[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

- Principle: The retention time of a substance on a reversed-phase HPLC column is correlated with its n-octanol/water partition coefficient.
- Procedure: A series of reference compounds with known log Kow values are injected onto the HPLC column to create a calibration curve of retention time versus log Kow. **Fenbutatin oxide** is then injected under the same conditions, and its retention time is measured.
- Calculation: The log Kow of **fenbutatin oxide** is determined by interpolating its retention time on the calibration curve.

## Analytical Methods for Residue Analysis

The determination of **fenbutatin oxide** residues in various matrices is crucial for regulatory purposes and food safety. Common analytical techniques include Gas Chromatography (GC) and High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS).

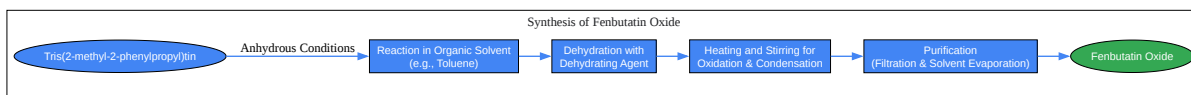
A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by HPLC-MS/MS analysis is a modern approach for determining **fenbutatin oxide** in diverse samples like soil, tobacco, rice, milk, and pork.<sup>[30][31][32]</sup> The sample is first extracted with an organic solvent, and the extract is then cleaned up using dispersive solid-phase extraction before instrumental analysis.<sup>[30][31][32]</sup>

For analysis by GC, **fenbutatin oxide**, due to its low volatility, requires derivatization.<sup>[33]</sup> The sample extract is reacted with a reagent like ethyl magnesium bromide to form a more volatile derivative that can be analyzed by GC, often with a flame photometric detector (FPD).<sup>[33]</sup>

## Signaling Pathways and Workflows

### Synthesis Workflow

The commercial synthesis of **fenbutatin oxide** is a multi-step process that involves the formation of an organotin compound followed by controlled hydrolysis and condensation.<sup>[3]</sup>



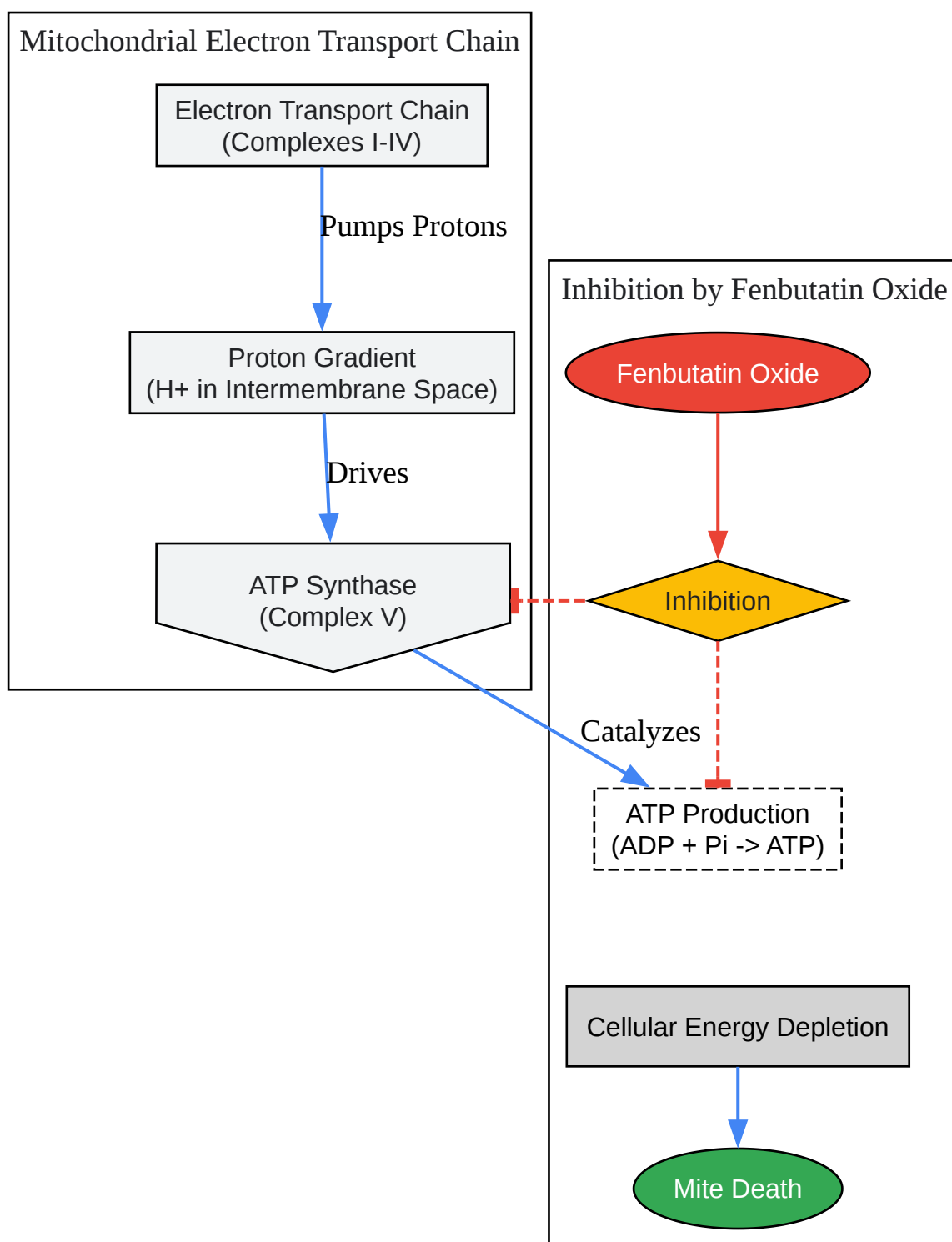
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Caption: Commercial synthesis workflow of **fenbutatin oxide**.

## Mechanism of Action: Inhibition of Mitochondrial ATP Synthase

**Fenbutatin oxide** exerts its miticidal effect by inhibiting oxidative phosphorylation.[3]

Specifically, it targets and inhibits mitochondrial ATP synthase (also known as Complex V) in the electron transport chain.[3][34] This disruption of ATP production leads to cellular energy depletion and ultimately, the death of the mite.

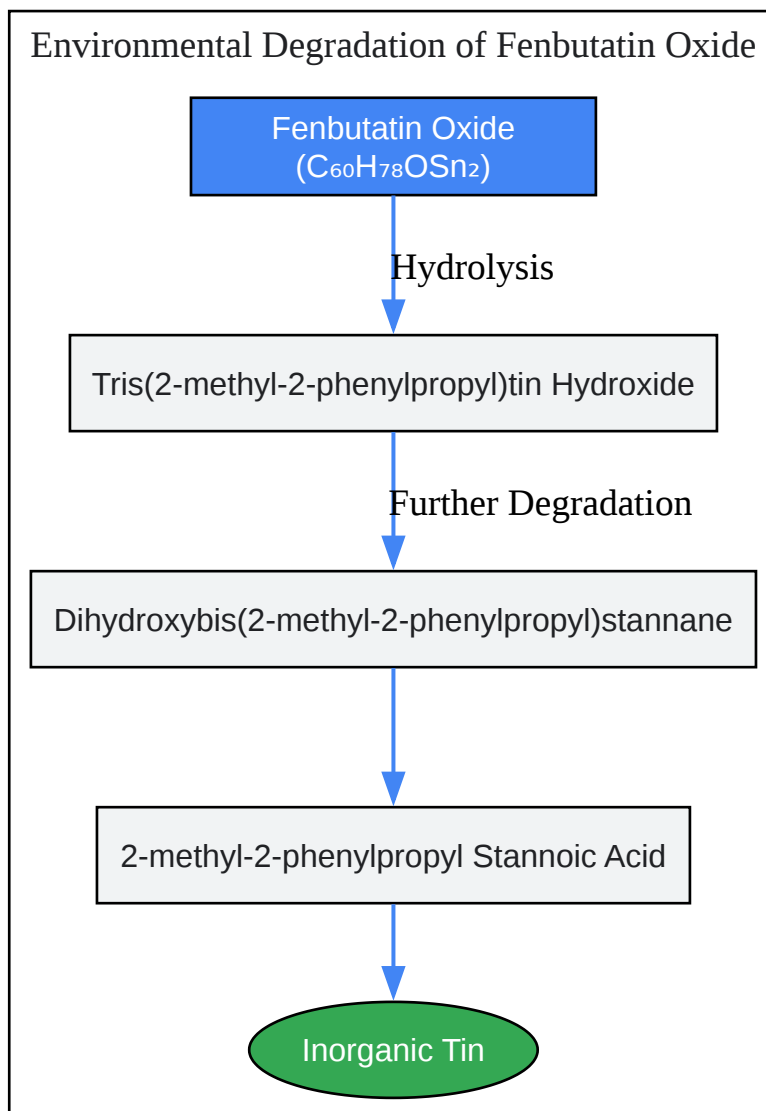


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Caption: Mechanism of action of **fenbutatin oxide** via inhibition of ATP synthase.

## Degradation Pathway

**Fenbutatin oxide** can degrade in the environment through hydrolysis and photolysis. In the presence of water, it can slowly hydrolyze to tris(2-methyl-2-phenylpropyl)tin hydroxide.[5] Further degradation can lead to the cleavage of the tin-carbon bonds, forming dihydroxybis(2-methyl-2-phenylpropyl)stannane and eventually inorganic tin.[35]



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Caption: Environmental degradation pathway of **fenbutatin oxide**.

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